

Cesium Carbonate (Cs_2CO_3) Identification and Applications: A Technical Guide

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Compound of Interest

Compound Name: Cesium carbonate

Cat. No.: B044355

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Introduction: **Cesium carbonate** (Cs_2CO_3) is an inorganic compound that has established itself as a versatile and indispensable reagent in modern chemical synthesis and materials science. [1][2] Recognized for its strong basicity and high solubility in organic solvents, it serves as a superior alternative to more common bases like potassium or sodium carbonate in a multitude of reactions. [1][3][4] This technical guide provides an in-depth overview of **cesium carbonate**, focusing on its identification through its CAS number, its physicochemical properties, and its critical applications in research and drug development.

Identification and Physicochemical Properties

The unambiguous identification of a chemical compound in a research or industrial setting is paramount. The Chemical Abstracts Service (CAS) Registry Number for **cesium carbonate** is 534-17-8. [3][4][5][6][7][8][9] This unique identifier ensures precise tracking and referencing in literature, patents, and safety data sheets. The key physicochemical properties of **cesium carbonate** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	534-17-8[3][4][5][6]
Molecular Formula	CS ₂ CO ₃ [1][3][4]
Molar Mass	325.82 g/mol [1][4][7]
Appearance	White, hygroscopic crystalline solid or powder[1][3][4]
Density	4.072 g/cm ³ [3]
Melting Point	610 °C (1,130 °F; 883 K) (decomposes)[3][4]
EC Number	208-591-9[3][7][10]
PubChem CID	10796[3]
Solubility in Water	2605 g/L (15 °C)[3]
Solubility in Ethanol	110 g/L[3]
Solubility in DMF	119.6 g/L[3]

Cesium carbonate's high solubility in polar organic solvents like dimethylformamide (DMF) and alcohols is a significant advantage over other alkali metal carbonates, enhancing its reactivity in homogeneous reaction mixtures.[2][3][4]

Applications in Research and Drug Development

Cesium carbonate's unique properties make it a preferred base in a wide range of organic transformations, particularly in the synthesis of complex molecules for pharmaceuticals and advanced materials.[1][11][12]

- **Palladium-Catalyzed Cross-Coupling Reactions:** It is extensively used as a base in fundamental carbon-carbon bond-forming reactions such as Suzuki, Heck, and Sonogashira couplings.[1][2][3] These reactions are cornerstones of modern drug discovery, enabling the synthesis of complex molecular scaffolds found in numerous active pharmaceutical ingredients (APIs).[1]

- **N-Alkylation and O-Alkylation Reactions:** The compound is highly effective in facilitating the N-alkylation of amines, sulfonamides, indoles, and other nitrogen-containing heterocycles.^[3]^[11] Its ability to deprotonate weakly acidic protons also makes it ideal for the O-alkylation of phenols and alcohols.^[11] These reactions are critical for modifying molecular structures to enhance biological activity and pharmacokinetic properties.
- **Synthesis of Heterocyclic Compounds:** Many pharmaceutical agents are based on heterocyclic structures. **Cesium carbonate** serves as a crucial reagent in the synthesis of these nitrogen-containing rings, which are vital for drug manufacturing.^[1]
- **Green Chemistry:** Due to its efficiency, which often leads to higher yields and cleaner reactions, **cesium carbonate** is considered a choice reagent in green chemistry.^[1] Its use can reduce the formation of toxic by-products and improve the overall sustainability of pharmaceutical manufacturing processes.^[1]

Key Experimental Protocols

The following protocols are generalized methodologies illustrating the use of **cesium carbonate** in common synthetic transformations. Researchers should adapt these protocols based on specific substrates and desired outcomes.

Protocol 1: General Procedure for N-Alkylation of Indoles

- To a solution of the indole (1.0 equivalent) in a suitable polar aprotic solvent (e.g., DMF, 10 mL/mmol of indole), add **cesium carbonate** (2.0 equivalents).
- Stir the resulting suspension at room temperature for 20-30 minutes to facilitate deprotonation.
- Add the alkylating agent (e.g., an alkyl halide, 1.2 equivalents) to the mixture.
- Heat the reaction mixture to the desired temperature (e.g., 60-80 °C) and monitor the reaction progress using an appropriate technique (e.g., TLC or LC-MS).
- Upon completion, cool the reaction to room temperature and quench with water.

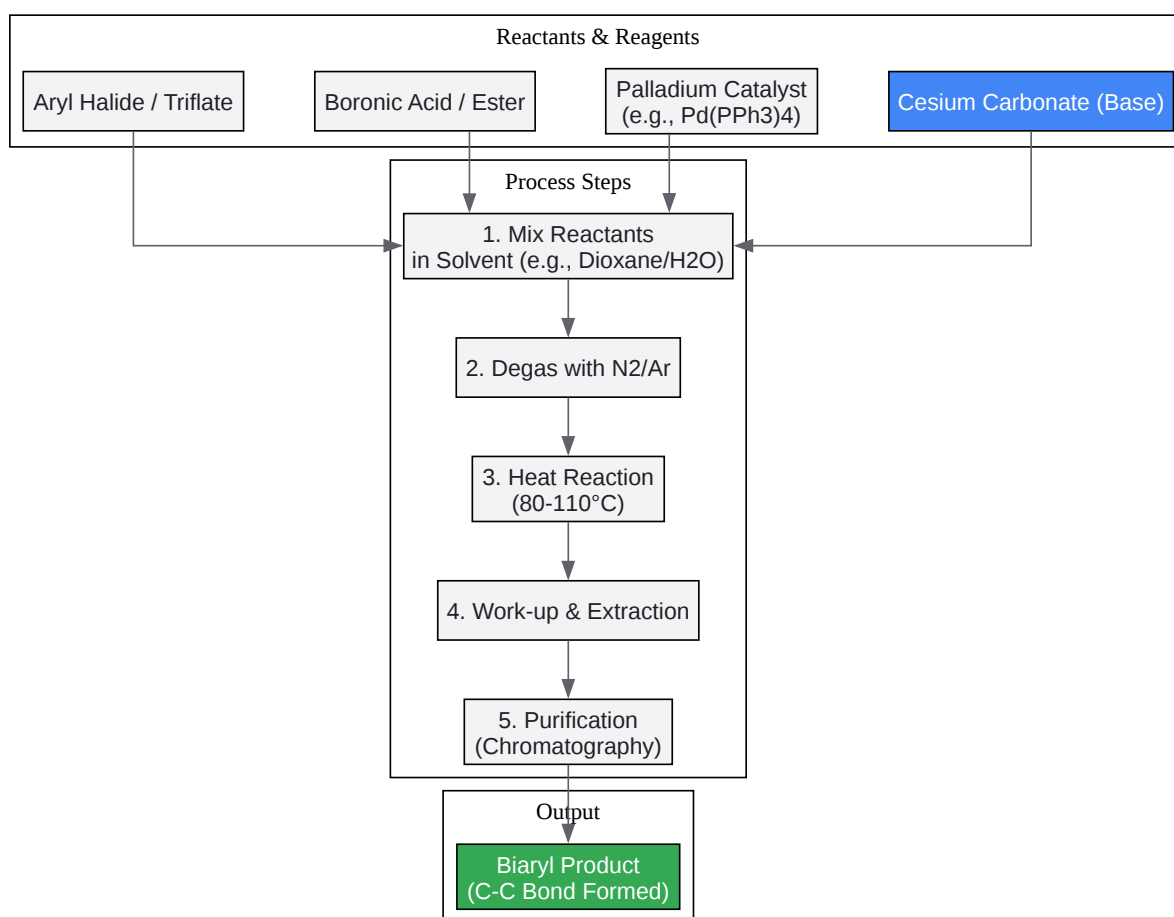
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product via column chromatography.

Protocol 2: General Procedure for Suzuki Cross-Coupling

- In a reaction vessel, combine the aryl halide or triflate (1.0 equivalent), the boronic acid or ester (1.2-1.5 equivalents), and a palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%).
- Add **cesium carbonate** (2.0-3.0 equivalents) as the base.[\[4\]](#)
- Add a solvent system, typically a mixture of an organic solvent (e.g., dioxane, toluene, or DMF) and water.[\[4\]](#)
- Degas the mixture by bubbling nitrogen or argon through the solution for 15-20 minutes.
- Heat the reaction mixture under an inert atmosphere to the required temperature (typically 80-110 °C) until the starting material is consumed, as monitored by TLC or GC-MS.
- Cool the mixture, dilute with water, and extract with an organic solvent.
- Combine the organic extracts, wash with brine, dry over a suitable drying agent, and remove the solvent in vacuo.
- Purify the residue by recrystallization or silica gel chromatography to yield the desired biaryl product.

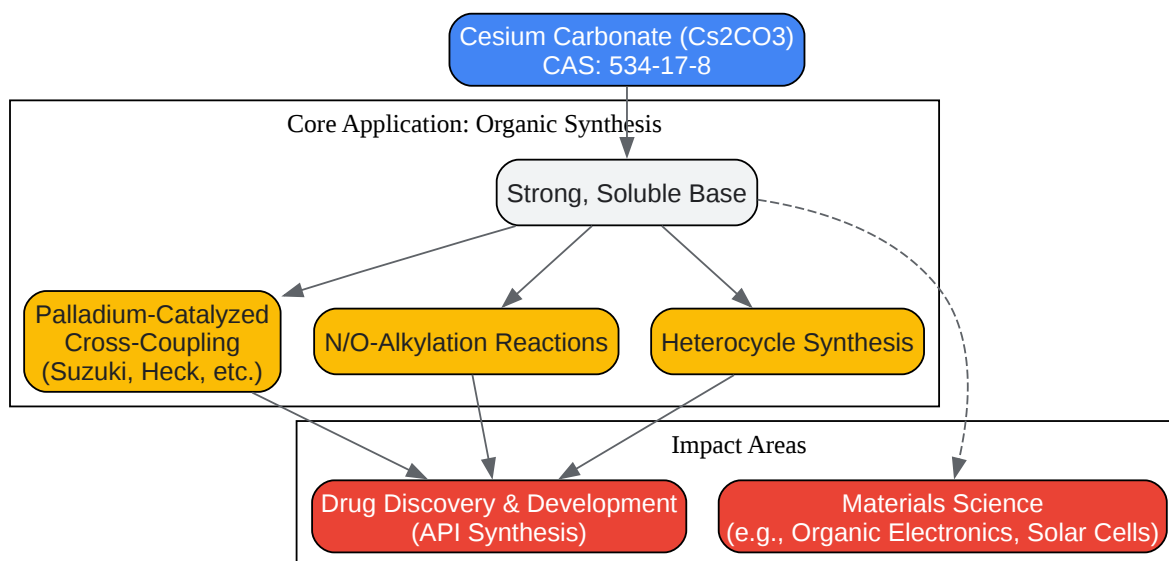
Logical Workflows and Applications

Diagrams created using Graphviz are provided below to visualize key experimental workflows and the logical relationships in the application of **cesium carbonate**.



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Caption: Workflow for a Suzuki Cross-Coupling Reaction using **Cesium Carbonate**.



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Caption: Key Applications of **Cesium Carbonate** in Research and Development.

Safety and Handling

Cesium carbonate requires careful handling to ensure laboratory safety. It is classified as causing serious eye damage and is suspected of damaging fertility.[10][13][14] It may also cause damage to organs through prolonged or repeated exposure.[13]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[14][15] In case of dust formation, respiratory protection should be used.[10]
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood.[15] Avoid breathing dust.[14][15] As it is hygroscopic, it should be stored in a tightly closed container in a dry place, often under an inert atmosphere like nitrogen or argon.[7][16]

- First Aid: In case of eye contact, rinse cautiously with water for several minutes and seek immediate medical attention.[14][15] If on skin, rinse with water.[14] If inhaled, move to fresh air.[14][15]

Always consult the latest Safety Data Sheet (SDS) from the supplier before use for comprehensive safety information.[10][13][14][15]

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